

# Unveiling the Chemical Identity of Stella Blue: A Technical Overview

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## Compound of Interest

Compound Name:	Stella blue
CAS No.:	85213-55-4
Cat. No.:	B12702078

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the chemical compound known as **Stella blue**. While specific experimental data and biological signaling pathways for **Stella blue** are not extensively documented in publicly available literature, this document synthesizes the known chemical information and contextualizes its potential applications based on the well-established properties of its parent chemical class, the phenoxazines.

## Chemical Structure and Identification

**Stella blue** is a chemical compound registered in the PubChem database with the PubChem CID 44151512.[1] It is classified as a phenoxazine dye.

The definitive chemical structure and key identifiers of **Stella blue** are summarized below:

- IUPAC Name: 3-N,3-N-diethyl-7-N,7-N-dimethyl-10H-phenoxazin-10-ium-3,7-diamine perchlorate[1]
- Molecular Formula: C<sub>18</sub>H<sub>24</sub>ClN<sub>3</sub>O<sub>5</sub>[1]

- CAS Number: 85213-55-4[1]
- Synonyms: 85213-55-4, 3-Diethylamino-7-dimethylaminophenoxazonium perchlorate[1]

The core of **Stella blue** is a phenoxazine ring system, which is a heterocyclic scaffold known for its utility in a range of applications, from dyes and pigments to pharmacologically active agents.

## Physicochemical Properties

The computed physicochemical properties of **Stella blue** are presented in Table 1. This data, sourced from PubChem, provides a foundational understanding of the compound's molecular characteristics.

Property	Value	Source
Molecular Weight	397.9 g/mol	PubChem[1]
Exact Mass	397.1404486 g/mol	PubChem[1]
Topological Polar Surface Area	107 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	27	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	454	PubChem[1]
Isotope Atom Count	0	PubChem[1]
Defined Atom Stereocenter Count	0	PubChem[1]
Undefined Atom Stereocenter Count	0	PubChem[1]
Defined Bond Stereocenter Count	0	PubChem[1]
Undefined Bond Stereocenter Count	0	PubChem[1]
Covalently-Bonded Unit Count	2	PubChem[1]
Compound Is Canonicalized	Yes	PubChem[1]

## The Phenoxazine Scaffold: A Gateway to Diverse Applications

**Stella blue** belongs to the phenoxazine family of compounds. Phenoxazines are of significant interest due to their broad spectrum of applications in material science and medicine.[2] Their utility stems from their potent electron-donating capacity, which makes them suitable for use in dye-sensitized solar cells and as photoredox catalysts.[2][3]

In the realm of biology and drug development, phenoxazine derivatives have demonstrated a wide array of activities, including:

- Anticancer properties[2]
- Antioxidant effects[2]
- Antiviral and anti-inflammatory potential[2]

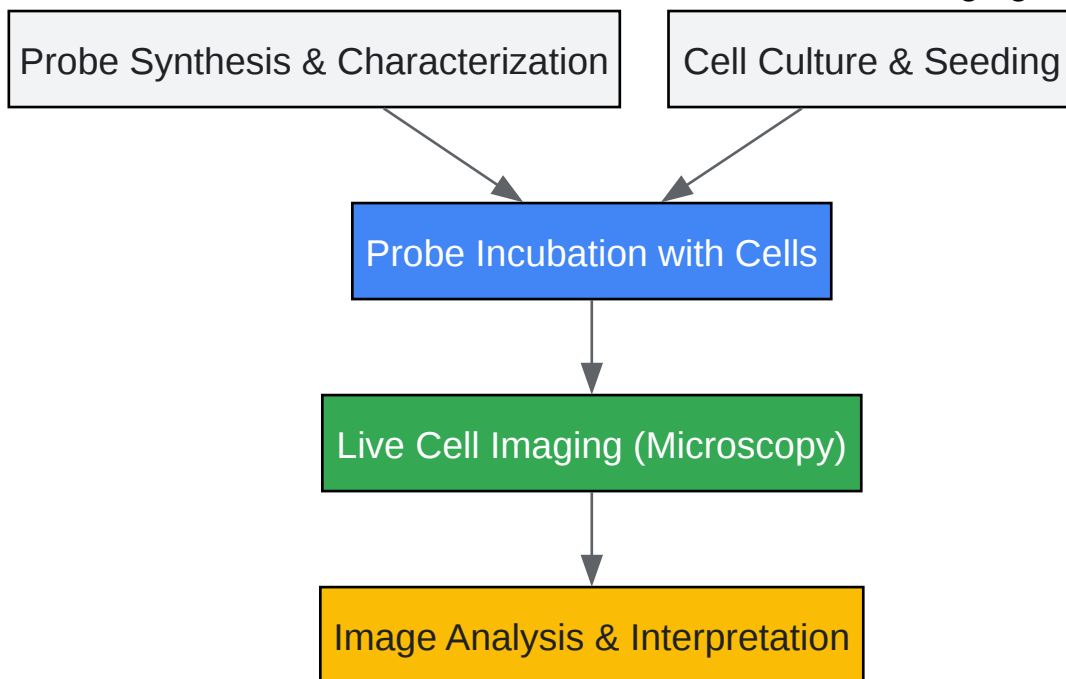
A notable example is Actinomycin D, an anticancer drug that features a phenoxazine moiety and is a valuable tool in biochemistry and molecular biology.[2]

## Potential Applications in Cellular Imaging

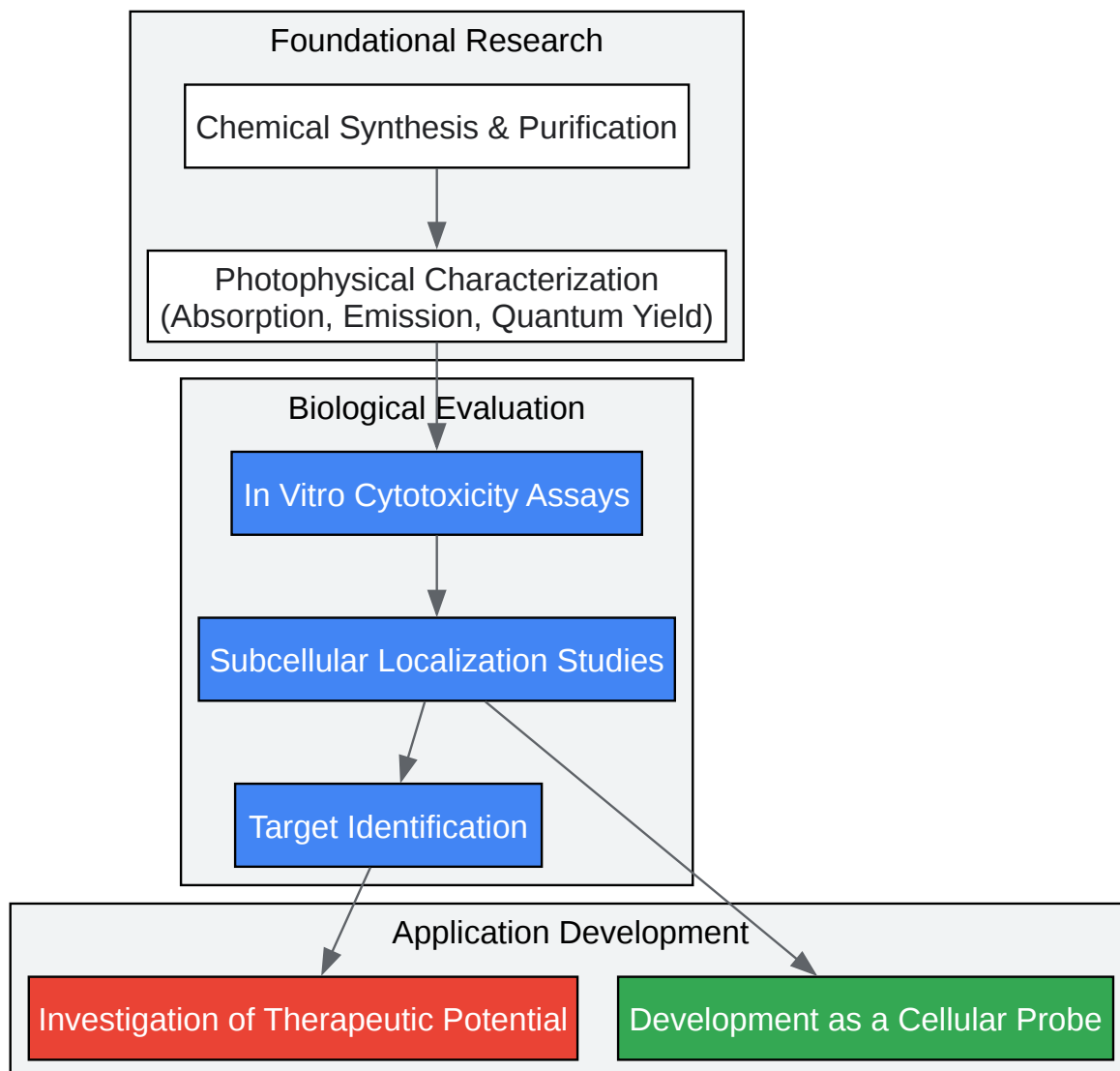
Given its structural classification as a dye, a primary potential application for **Stella blue** is in the field of cellular imaging. Phenoxazine-based fluorescent probes are being developed for their ability to visualize distinct biological environments.[4] Recent research has focused on creating "wash-free" fluorescent probes from phenoxazine scaffolds that exhibit high photostability and large Stokes shifts, enabling the targeted imaging of subcellular organelles with minimal cellular disturbance.[5][6]

The general workflow for utilizing a phenoxazine-based fluorescent probe in cellular imaging is depicted in the following diagram.

## General Workflow for Phenoxazine-Based Cellular Imaging



## Proposed Research Progression for Stella Blue



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## References

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- [4. sspc.ie \[sspc.ie\]](#)
- [5. Cell wash-free fluorescent probes based on phenothiazine and phenoxazine with high photostability and large stokes shifts for targeted imaging of subcellular organelles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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